

Prohydrojasmon's Influence on Gene Expression: A Technical Guide

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Compound of Interest

Compound Name: Prohydrojasmon

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Introduction

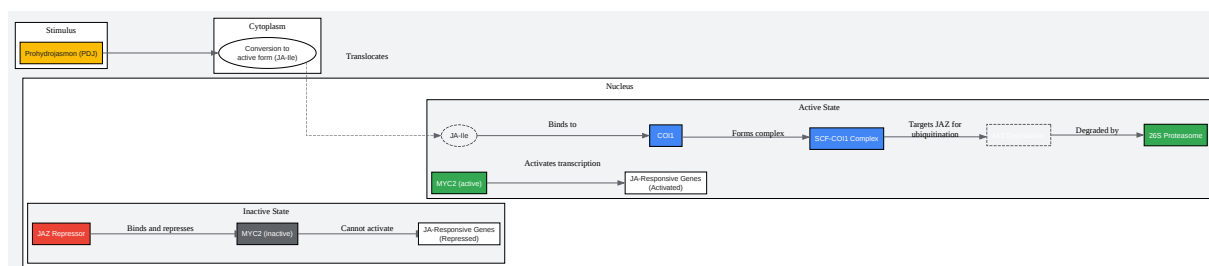
Prohydrojasmon (PDJ), a synthetic analog of the plant hormone jasmonic acid (JA), has emerged as a significant modulator of gene expression in plants. Its structural similarity to JA allows it to interact with the jasmonate signaling pathway, triggering a cascade of transcriptional changes that influence various physiological processes. This technical guide provides an in-depth analysis of PDJ's impact on gene expression, detailing the underlying signaling pathways, presenting quantitative data from key studies, and outlining the experimental protocols used to generate this knowledge. This document is intended to serve as a comprehensive resource for researchers in plant biology, agriculture, and drug development seeking to understand and leverage the gene-regulatory properties of **prohydrojasmon**.

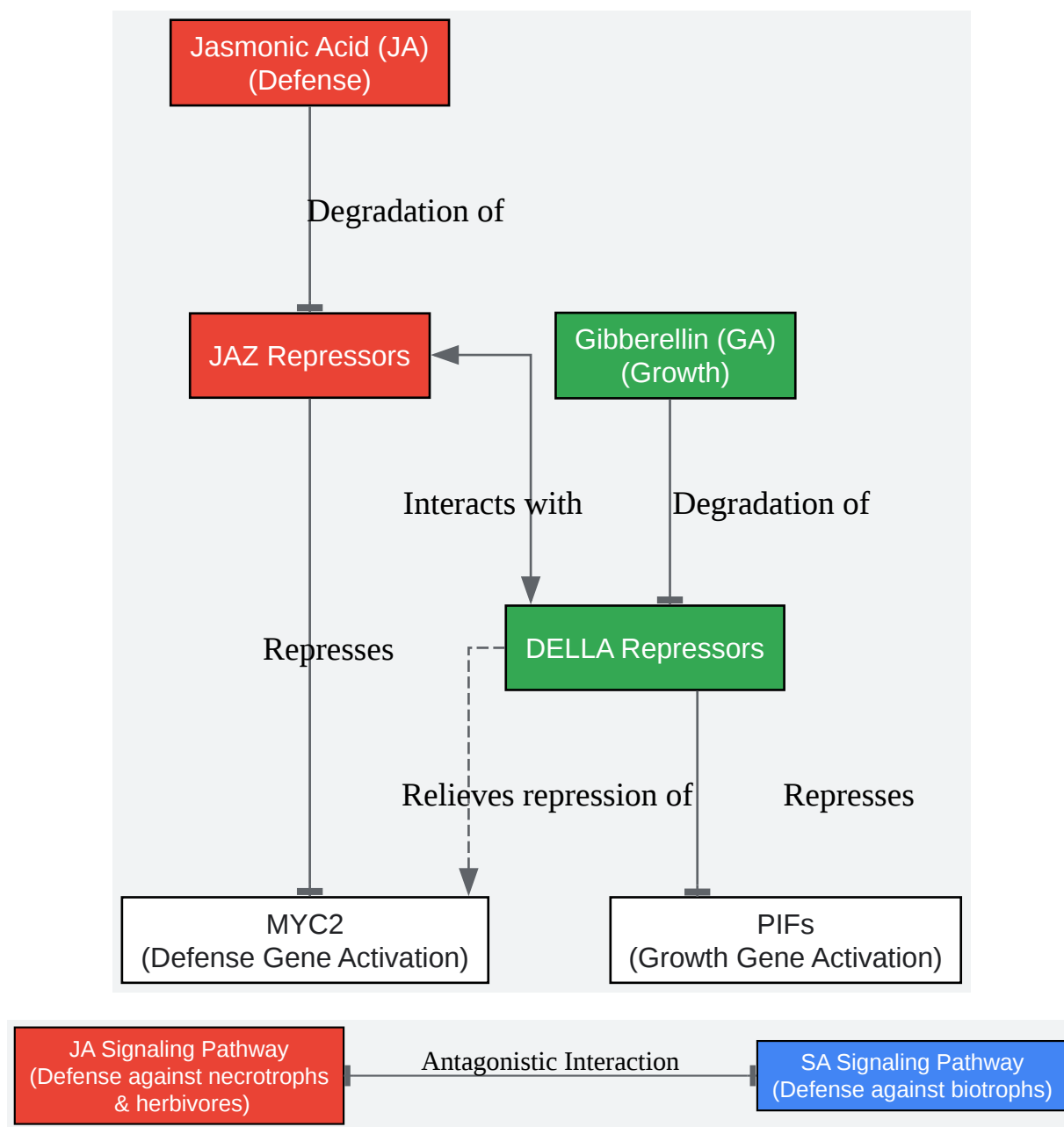
Core Mechanism of Action: The Jasmonate Signaling Pathway

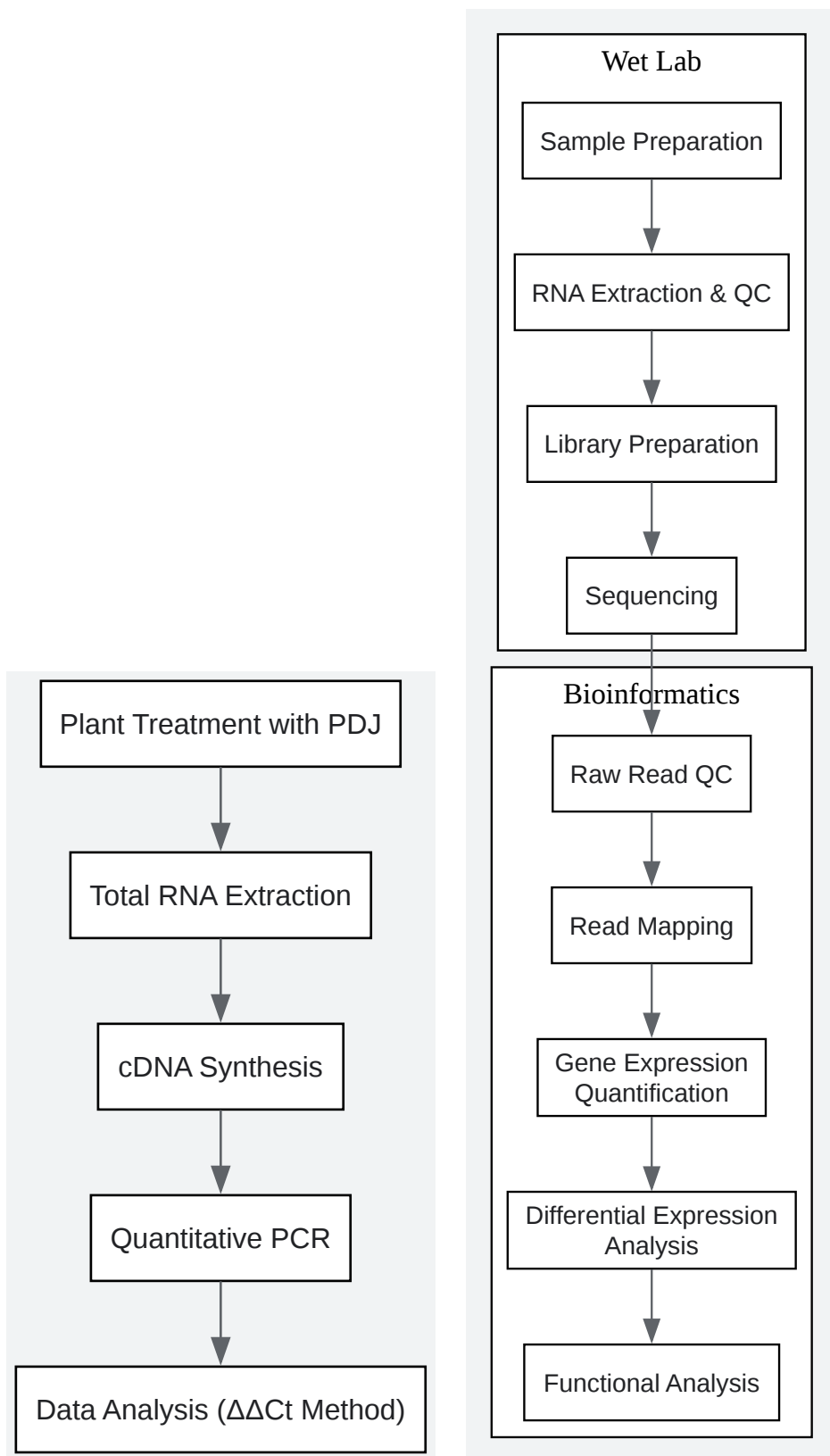
Prohydrojasmon exerts its effects by activating the jasmonate (JA) signaling pathway. The core of this pathway involves the interplay between JASMONATE ZIM-DOMAIN (JAZ) repressor proteins and the MYC2 transcription factor.^{[1][2][3]}

In the absence of a jasmonate signal, JAZ proteins bind to MYC2, preventing it from activating the transcription of downstream target genes. The perception of jasmonates, including PDJ, is

mediated by the F-box protein CORONATINE INSENSITIVE1 (COI1).[4] The binding of the active form of jasmonate, jasmonoyl-isoleucine (JA-Ile), to COI1 promotes the interaction between COI1 and JAZ proteins. This interaction leads to the ubiquitination and subsequent degradation of JAZ repressors by the 26S proteasome. The degradation of JAZ proteins liberates MYC2, allowing it to bind to the G-box motifs in the promoters of JA-responsive genes and activate their transcription.[3]







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